

Application Note: Strategic Utilization of 3-Chloro-4-phenoxy pyridazine in Pharmaceutical Scaffolding

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Compound of Interest

Compound Name: 3-Chloro-4-phenoxy pyridazine

Cat. No.: B13147635

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Executive Summary

3-Chloro-4-phenoxy pyridazine (CAS 1934789-47-5) represents a high-value "privileged scaffold" intermediate in modern drug discovery, particularly for kinase inhibitors (e.g., c-Met, VEGFR) and heterocyclic agrochemicals. Its structural utility lies in the orthogonal reactivity of its substituents: the C4-phenoxy group serves as a stable hydrophobic anchor (often occupying the hydrophobic pocket II of kinase domains), while the C3-chlorine atom functions as a highly reactive electrophilic handle for cross-coupling or nucleophilic substitution.

This guide details the synthesis of this intermediate and its subsequent transformation into bioactive libraries via Suzuki-Miyaura coupling and Buchwald-Hartwig amination.

Chemical Profile & Safety

Property	Specification
IUPAC Name	3-Chloro-4-phenoxy pyridazine
CAS Number	1934789-47-5
Molecular Formula	
Molecular Weight	206.63 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water. [1]
Storage	2-8°C, Inert atmosphere (Argon/Nitrogen recommended).

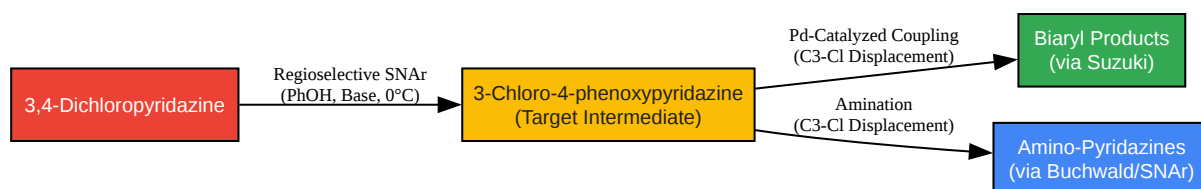
Safety Advisory: Pyridazine derivatives can be skin sensitizers. The chloropyridazine moiety is potentially alkylating.[\[2\]](#) Handle in a fume hood with nitrile gloves and eye protection.

Mechanistic Insight: The Regioselectivity Paradox

To effectively use this intermediate, one must understand the electronic landscape of the pyridazine ring.

- The Starting Material (3,4-Dichloropyridazine): In nucleophilic aromatic substitution (S_NAr), the C4 and C5 positions of pyridazine are electrophilic. However, in 3,4-dichloropyridazine, the C4 position is preferentially attacked by oxygen nucleophiles (like phenoxide) due to the specific electronic activation provided by the adjacent N1 and the ortho-chlorine effect.
- The Intermediate (**3-Chloro-4-phenoxy pyridazine**): Once formed, the phenoxy group at C4 deactivates the ring slightly via resonance donation, but the C3-chlorine remains highly activated due to its position to the N2 nitrogen. This makes the C3-Cl bond an excellent candidate for palladium-catalyzed cross-coupling or harsh reactions with amines.

Reactivity Flowchart



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Figure 1: The divergent synthesis workflow. The C4-position is functionalized first to install the structural motif, leaving C3 for library generation.

Protocol A: Synthesis of the Intermediate

If you do not purchase this intermediate commercially, use this validated protocol to synthesize it from 3,4-dichloropyridazine.

Objective: Selective mono-substitution of 3,4-dichloropyridazine at the C4 position.

Reagents:

- 3,4-Dichloropyridazine (1.0 equiv)
- Phenol (1.05 equiv)
- Potassium Carbonate (, 2.0 equiv)
- Acetonitrile (ACN) or DMF (Dry)

Step-by-Step:

- Preparation: Dissolve 3,4-dichloropyridazine (e.g., 10 mmol) in anhydrous ACN (50 mL) in a round-bottom flask under nitrogen.

- Cooling: Cool the solution to 0°C using an ice bath. Critical: Low temperature favors the kinetic product (C4 substitution) over bis-substitution.
- Addition: Add

followed by the dropwise addition of Phenol (dissolved in minimal ACN).
- Reaction: Stir at 0°C for 1 hour, then allow to warm to Room Temperature (RT) over 2 hours. Monitor by TLC/LC-MS.
 - Checkpoint: The starting material (3,4-dichloro) should disappear. If C3-substitution (isomer) or bis-phenoxy (over-reaction) is observed, lower temperature to -10°C in future runs.
- Workup: Dilute with water (150 mL) and extract with Ethyl Acetate (3 x 50 mL). Wash combined organics with brine, dry over

, and concentrate.
- Purification: Recrystallize from Ethanol/Hexane or purify via silica flash chromatography (0-30% EtOAc in Hexanes).

Protocol B: Downstream Utilization (Suzuki Coupling)

This is the primary method for attaching the "head" group of a drug molecule to the C3 position.

Objective: Coupling **3-Chloro-4-phenoxy pyridazine** with an Aryl Boronic Acid.

Reagents:

- **3-Chloro-4-phenoxy pyridazine** (1.0 equiv)
- Aryl Boronic Acid (

, 1.2 equiv)
- Catalyst:

(5 mol%) or

(for sterically hindered substrates).

- Base:

(2M aqueous solution, 3.0 equiv).

- Solvent: 1,4-Dioxane.[\[3\]](#)

Step-by-Step:

- Charging: In a microwave vial or pressure tube, combine the pyridazine intermediate, boronic acid, and palladium catalyst.
- Solvent: Add 1,4-Dioxane (degassed) and the aqueous base.
- Inerting: Purge the vessel with Argon for 5 minutes. Seal.
- Heating: Heat to 90-100°C for 4-12 hours (or 120°C for 30 min in a microwave reactor).
- Analysis: Monitor for the disappearance of the chlorinated starting material.
- Workup: Filter through a Celite pad to remove Pd black. Dilute with EtOAc, wash with water/brine. Concentrate and purify via column chromatography.[\[3\]](#)

Protocol C: Downstream Utilization (Buchwald-Hartwig)

Used when a nitrogen-linked substituent (e.g., piperazine, morpholine) is required at C3.

Reagents:

- **3-Chloro-4-phenoxy pyridazine** (1.0 equiv)
- Amine (e.g., Morpholine, 1.2 equiv)
- Catalyst:

(2 mol%) + Xantphos (4 mol%).

- Base:

(2.0 equiv).^[3]

- Solvent: Toluene or 1,4-Dioxane (Anhydrous).

Step-by-Step:

- Mix: Combine catalyst, ligand, base, and the pyridazine intermediate in a dry flask.
- Inert: Evacuate and backfill with Argon (3 cycles).
- Add Liquids: Add solvent and the amine via syringe.
- Heat: Reflux (100-110°C) for 12-18 hours.
 - Note: For highly nucleophilic amines (e.g., piperazine), a simple (no Pd) may suffice using DIPEA in NMP at 120°C.
- Workup: Standard aqueous extraction and silica purification.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Yield in Step 1 (Synthesis)	Regioselectivity issues (C3 vs C4 attack).	Maintain strict 0°C temperature during addition. Ensure slow addition of phenoxide.
Hydrolysis of Cl (Step 2)	Presence of water in non-aqueous protocols.	Use anhydrous solvents (Dioxane/Toluene) and dry bases () if hydrolysis is observed.
Incomplete Reaction (Suzuki)	Deactivation by C4-phenoxy group.	Switch to a more active catalyst system (e.g., XPhos Pd G3) or increase temperature to 120°C (microwave).
Pd Removal	Residual metal in final product.	Use a metal scavenger (e.g., SiliaMetS® Thiol) during the final workup.

References

- Synthesis of 3,4-Dichloropyridazine Precursor: CN104211644A - Novel synthesis method of 3,4-dichloropyridazine. Google Patents. [Link](#)
- Regioselectivity in Pyridazine Substitutions: Heinisch, G., et al. "On the Regioselectivity of Attack of O-Nucleophiles at 4-Substituted 3,6-Dichloropyridazines." [4] Heterocycles. [Link](#)
- General Pyridazine Scaffolds in Oncology: Zhao, B., et al. (2024). "Recent contributions of pyridazine as a privileged scaffold of anticancer agents." Bioorganic & Medicinal Chemistry. [Link](#)
- Commercial Availability & Properties: PubChem Compound Summary for CID 403413 (Related 3-Chloro-6-phenoxy isomer for property comparison). [Link](#) Note: Specific data for **3-Chloro-4-phenoxy pyridazine** (CAS 1934789-47-5) is derived from commercial catalogs. [Link](#)

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